

Thermal Stability and Decomposition of 2-Amino-4-nitrophenol: A Technical Guide

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Compound of Interest

Compound Name: 2-Amino-4-nitrophenol

Cat. No.: B125904

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermal stability and decomposition profile of **2-Amino-4-nitrophenol** (CAS No. 99-57-0), a key intermediate in the pharmaceutical and dye industries. Understanding the thermal characteristics of this compound is critical for ensuring safe handling, storage, and processing, as well as for predicting its behavior under various manufacturing conditions.

Core Thermal Properties and Hazard Profile

2-Amino-4-nitrophenol is a yellow to brown crystalline solid that is stable under standard conditions.^{[1][2]} However, it is a thermally sensitive compound that can undergo exothermic decomposition at elevated temperatures.^[3] When heated to decomposition, it emits toxic fumes, including nitrogen oxides.^[4] The presence of both an amino and a nitro group on the aromatic ring contributes to its chemical reactivity and thermal instability.

Quantitative Thermal Analysis Data

The thermal behavior of **2-Amino-4-nitrophenol** has been characterized using various analytical techniques. The key quantitative data from these analyses are summarized in the table below for easy comparison.

Parameter	Value	Method	Source
Melting Point	140-143 °C	Not Specified	[5][6]
143 °C	Not Specified	[1]	
143-145 °C	Not Specified	[3]	
Flash Point	100 °C (Closed Cup)	Closed Cup	[6][7]
Decomposition Temperature	> 90 °C	Not Specified	[1]
Onset of Exothermic Decomposition	152 °C	Differential Scanning Calorimetry (DSC)	[3]
Heat of Decomposition	-841 J/g (-129.6 kJ/mol)	Differential Scanning Calorimetry (DSC)	[3]

Note: The heat of decomposition is a significant value, indicating a substantial energy release upon decomposition, which underscores the potential for a thermal runaway reaction if the material is heated uncontrollably.

Experimental Protocols

Detailed experimental protocols for the thermal analysis of **2-Amino-4-nitrophenol** are not widely published. However, the following represents standard methodologies for Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) applicable to nitroaromatic compounds.

Differential Scanning Calorimetry (DSC)

DSC is employed to determine the temperatures of thermal transitions (e.g., melting, decomposition) and to quantify the associated enthalpy changes.

Objective: To determine the onset temperature and enthalpy of decomposition of **2-Amino-4-nitrophenol**.

Apparatus: A calibrated Differential Scanning Calorimeter.

Procedure:

- **Sample Preparation:** A small sample of **2-Amino-4-nitrophenol** (typically 1-5 mg) is accurately weighed into an aluminum or gold-plated stainless steel crucible. For energetic materials, the use of a high-pressure crucible is recommended to suppress vaporization and contain any potential overpressure from decomposition.
- **Instrument Setup:** The sample crucible and an empty reference crucible are placed in the DSC cell.
- **Atmosphere:** The experiment is typically conducted under an inert atmosphere, such as nitrogen or argon, at a constant flow rate (e.g., 50 mL/min) to prevent oxidative side reactions.
- **Temperature Program:** The sample is heated at a constant linear rate, commonly 5, 10, or 20 °C/min, over a temperature range that encompasses the melting and decomposition events (e.g., from ambient to 300 °C).
- **Data Analysis:** The heat flow to the sample is recorded as a function of temperature. The onset temperature of the exothermic decomposition peak is determined, and the peak is integrated to calculate the heat of decomposition (ΔH_d).

Thermogravimetric Analysis (TGA)

TGA is used to measure the change in mass of a sample as a function of temperature, providing information on decomposition kinetics and the presence of volatile components.

Objective: To determine the decomposition temperature range and mass loss profile of **2-Amino-4-nitrophenol**.

Apparatus: A calibrated Thermogravimetric Analyzer.

Procedure:

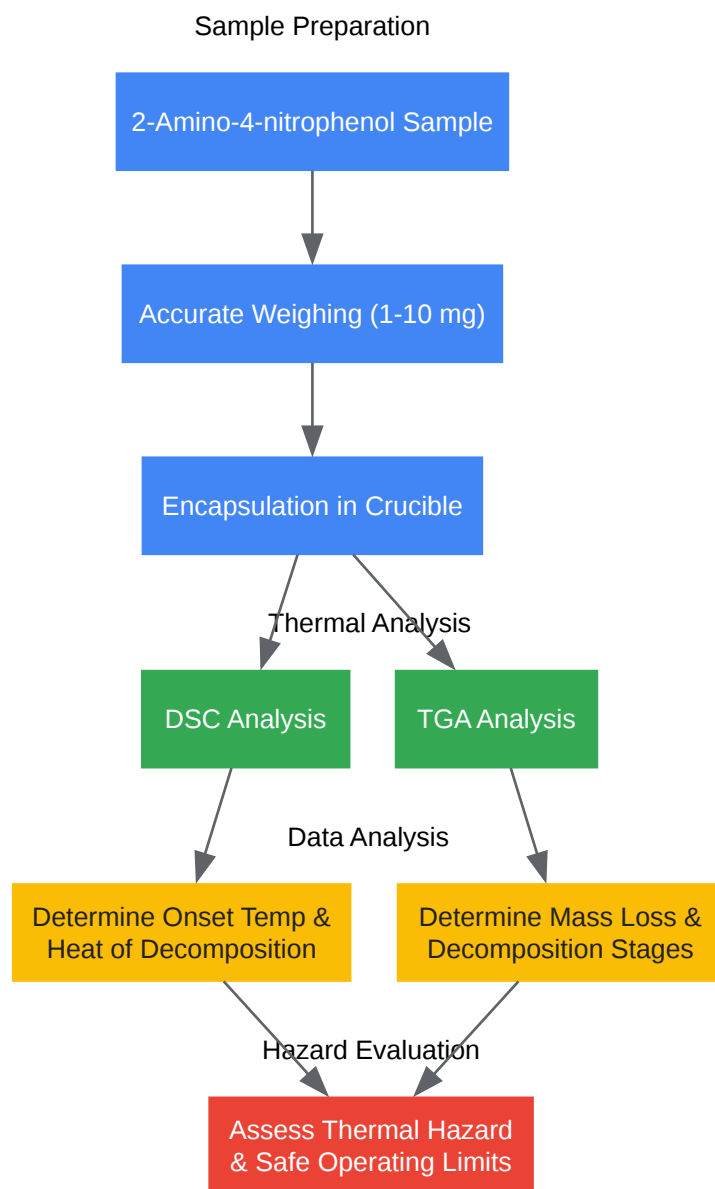
- **Sample Preparation:** A small, accurately weighed sample of **2-Amino-4-nitrophenol** (typically 5-10 mg) is placed in a ceramic or platinum crucible.
- **Instrument Setup:** The crucible is placed on the TGA balance.

- **Atmosphere:** The analysis is performed under a controlled atmosphere, typically dynamic nitrogen, to isolate the thermal decomposition from oxidative processes.
- **Temperature Program:** The sample is heated at a constant rate (e.g., 10 °C/min) through a temperature range sufficient to observe all decomposition events (e.g., from ambient to 500 °C).
- **Data Analysis:** The sample mass is recorded as a function of temperature. The resulting TGA curve is analyzed to identify the onset of mass loss and the temperature ranges of distinct decomposition steps. The derivative of the TGA curve (DTG) can be used to identify the temperatures of the maximum rates of mass loss.

Visualizations

Experimental Workflow for Thermal Hazard Assessment

The following diagram illustrates a typical workflow for assessing the thermal stability of a compound like **2-Amino-4-nitrophenol**.



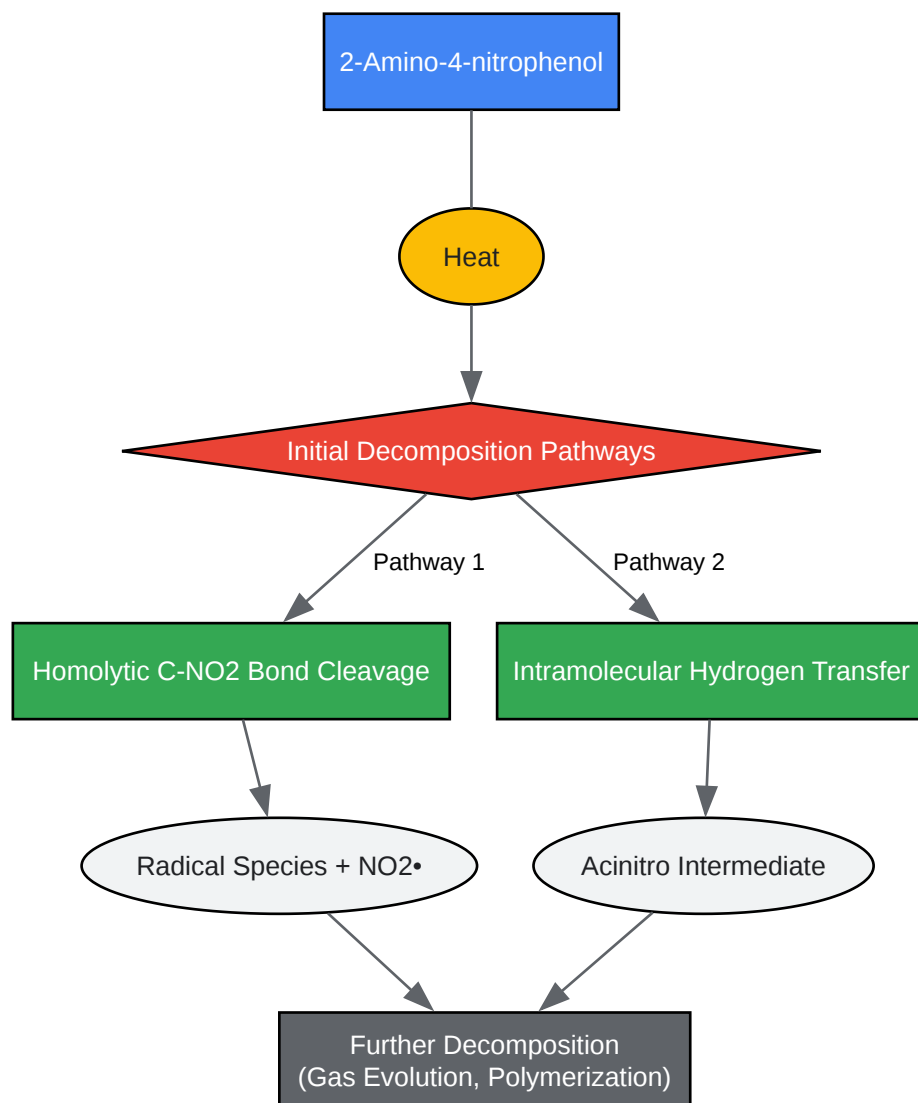
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Caption: Workflow for Thermal Hazard Assessment.

Proposed Initial Decomposition Steps

While a definitive, experimentally verified decomposition pathway for **2-Amino-4-nitrophenol** is not extensively documented, the initial steps can be postulated based on the known chemistry of nitroaromatic compounds. The presence of ortho-amino and para-nitro substituents suggests potential intramolecular interactions and rearrangements upon heating. A

plausible initiation of decomposition could involve intramolecular hydrogen transfer or homolytic cleavage of the C-NO₂ bond.



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Caption: Plausible Initial Decomposition Pathways.

Safety and Handling Recommendations

Given its thermal sensitivity, the following precautions are recommended when handling **2-Amino-4-nitrophenol**:

- **Avoid Elevated Temperatures:** Do not subject the material to high temperatures, especially in a dry state, as this can lead to violent decomposition.[4]
- **Incompatible Materials:** Store away from strong acids, acid chlorides, acid anhydrides, and strong oxidizing agents.[1]
- **Inert Atmosphere:** For processes requiring heating, the use of an inert atmosphere is advisable to prevent oxidative decomposition.
- **Ventilation:** Handle in a well-ventilated area to avoid inhalation of dust or decomposition fumes.
- **Personal Protective Equipment:** Standard personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn.

This guide provides a summary of the currently available information on the thermal stability and decomposition of **2-Amino-4-nitrophenol**. Researchers and professionals are encouraged to perform their own risk assessments and thermal hazard analyses under their specific experimental or process conditions.

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